

An In-depth Technical Guide on Ethyl 2-acetylheptanoate

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Compound of Interest

Compound Name: Ethyl 2-acetylheptanoate

Cat. No.: B1293883

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-acetylheptanoate**, including its chemical identity, nomenclature, and key identifiers. The information is presented to support research, development, and application activities involving this compound.

Chemical Identification and Nomenclature

Ethyl 2-acetylheptanoate is an organic compound classified as an ester.^[1] It is specifically the ethyl ester of 2-acetylheptanoic acid.^[1] The compound is structurally characterized by a heptanoate backbone with an acetyl group at the second carbon position and an ethyl ester group.

IUPAC Name:

The recognized IUPAC name for this compound is **ethyl 2-acetylheptanoate**.^{[1][2]}

Synonyms and Alternative Names:

The compound is also known by several synonyms, which are frequently encountered in literature and commercial listings. A comprehensive list of these synonyms is provided in the table below for easy reference.

Synonym	Source
2-acetyl heptanoic acid ethyl ester	[3]
2-acetylheptanoic acid ethyl ester	[3]
ethyl 2-amylacetoacetate	[3][4][5]
ethyl 2-pentylacetoacetate	[2][3][4]
heptanoic acid, 2-acetyl-, ethyl ester	[2][3][4][6]
2-Acetyl-heptanoic Acid Ethyl Ester	[2]
2-Amylacetoacetic Acid Ethyl Ester	[2][4]
2-N-Amylacetoacetic acid ethyl ester	[4][5]
2-Acetylenanthic acid ethyl ester	[4]
Amylacetoaceticacidethylester	[5]

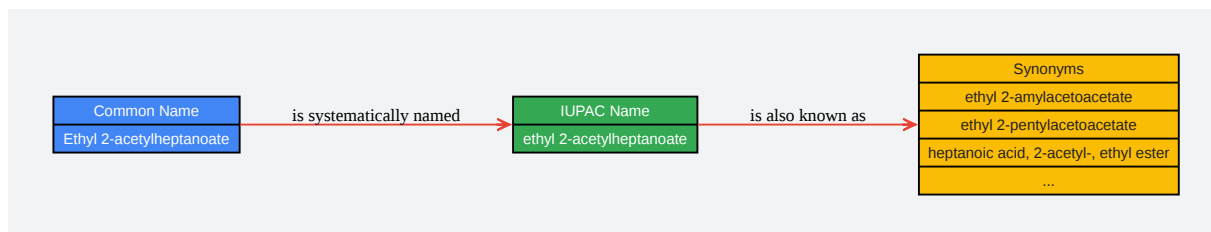
Key Identifiers:

For unambiguous identification, the following identifiers are crucial:

Identifier	Value	Source
CAS Number	24317-94-0	[1][6]
Molecular Formula	C11H20O3	[1][6]
Molecular Weight	200.27 g/mol	[1][2]
InChI	InChI=1S/C11H20O3/c1-4-6-7-8-10(9(3)12)11(13)14-5-2/h10H,4-8H2,1-3H3	[1]
InChI Key	XIGZBCUFFUBWDM-UHFFFAOYSA-N	[1]
SMILES	<chem>CCCCC(C(=O)C)C(=O)OCC</chem>	[1]
EINECS	246-157-0	[2][4]

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the common name, the systematic IUPAC name, and various synonyms for **Ethyl 2-acetylheptanoate**.



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Caption: Relationship between the common name, IUPAC name, and synonyms of **Ethyl 2-acetylheptanoate**.

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References

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